

Biotin Methyl Ester: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Biotin methyl ester*

Cat. No.: *B144721*

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This technical guide provides an in-depth overview of **biotin methyl ester**, a crucial derivative of biotin (Vitamin B7), tailored for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, synthesis, and applications, with a focus on its role in biochemical research.

Core Chemical and Physical Properties

Biotin methyl ester is the methyl ester form of biotin. This modification of the carboxylic acid group alters its solubility and makes it a valuable tool in various experimental contexts, particularly in bioconjugation and as a control compound in biotin transport studies.

Property	Value	References
Molecular Weight	258.34 g/mol	[1] [2] [3] [4]
Molecular Formula	C ₁₁ H ₁₈ N ₂ O ₃ S	[1]
CAS Number	608-16-2	
Melting Point	~166.5 °C	
Solubility	Slightly soluble in Chloroform and Methanol	
IUPAC Name	methyl 5-[(3aS,4S,6aR)-2-oxo-1,3,3a,4,6,6a-hexahydrothieno[3,4-d]imidazol-4-yl]pentanoate	

Synthesis and Characterization

The synthesis of **biotin methyl ester** from D-biotin is a standard esterification reaction. A common laboratory-scale protocol is provided below.

Experimental Protocol: Synthesis of Biotin Methyl Ester

Objective: To synthesize **biotin methyl ester** from D-(+)-biotin.

Materials:

- D-(+)-Biotin
- Dry Methanol (MeOH)
- Concentrated Sulfuric Acid (H₂SO₄)
- Nitrogen (N₂) atmosphere
- Standard reflux apparatus
- Magnetic stirrer and heating mantle

Procedure:

- Dissolve D-(+)-Biotin (1.0 mmol, 1 equivalent) in dry Methanol (10 mL) in a two-neck round-bottom flask under a nitrogen atmosphere.
- Carefully add concentrated H₂SO₄ (150 µL) to the solution.
- Heat the reaction mixture to reflux and maintain for 12 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the mixture to room temperature.
- The solvent is typically removed under reduced pressure, and the crude product is purified.

Purification: Purification is generally achieved through recrystallization or column chromatography to yield the pure **biotin methyl ester**.

Characterization Data

Characterization of the synthesized **biotin methyl ester** is crucial to confirm its identity and purity. Nuclear Magnetic Resonance (NMR) spectroscopy is a primary analytical technique.

¹ H NMR (400 MHz, DMSO-d ₆)	¹³ C NMR (100 MHz, DMSO-d ₆)
δ(ppm) 1.18-1.29 (m, 2H, CH ₂)	δ(ppm) 25.12, 27.90, 34.93, 36.57
1.61-1.63 (m, 2H, CH ₂)	37.43, 42.3, 53.46, 53.55, 55.32
1.74-1.77 (m, 2H, CH ₂)	59.22, 60.98, 126.09, 126.41
2.33 (m, 2H, CH ₂)	127.89, 128.13, 129.13, 129.15
2.49 (d, J _{gem} = 12.68 Hz, 1H, CH ₂)	137.41, 137.97, 162.73, 171.48
2.59 (dd, J = 4.88 Hz, J _{gem} = 12.68 Hz, 1H, CH ₂)	171.85, 172.64
3.13 (m, 1H, -CH)	
3.39 (s, 3H, -OCH ₃)	
4.14-4.18 (m, 1H, -CH)	
4.51-4.57 (m, 2H, -CH)	
6.48 (s, 1H, N1H)	
6.52 (d, J = 7.56 Hz, 1H, N3H)	

Note: NMR data is sourced from a study on N-biotinylated peptides and may show slight variations based on solvent and experimental conditions.

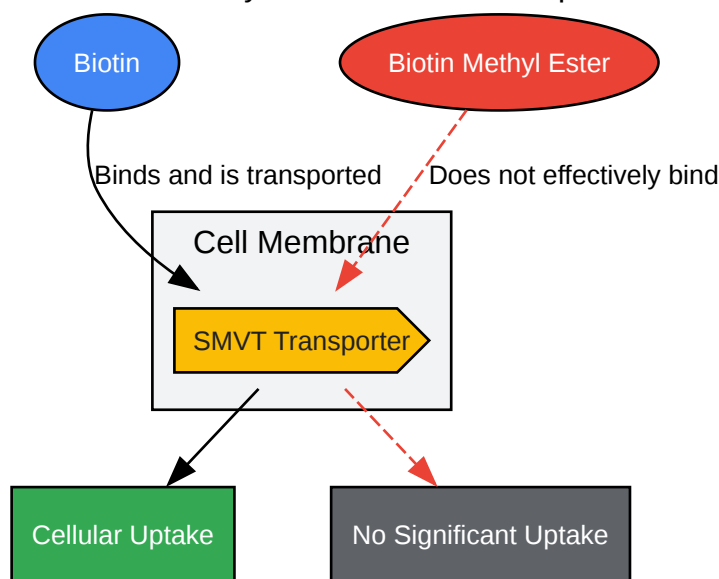
Applications in Research and Drug Development

Biotin methyl ester serves as a critical tool in several areas of biochemical and pharmaceutical research.

Biotin Transport and Signaling

A key application of **biotin methyl ester** is in the study of the sodium-dependent multivitamin transporter (SMVT), the primary transporter for biotin uptake in cells. Due to the esterification of its carboxylic acid group, **biotin methyl ester** does not effectively compete with biotin for transport via SMVT. This property makes it an ideal negative control in experiments investigating biotin uptake and the specificity of the SMVT.

Role of Biotin Methyl Ester in SMVT Competition Assay



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Biotin vs. **Biotin Methyl Ester** in SMVT Transport

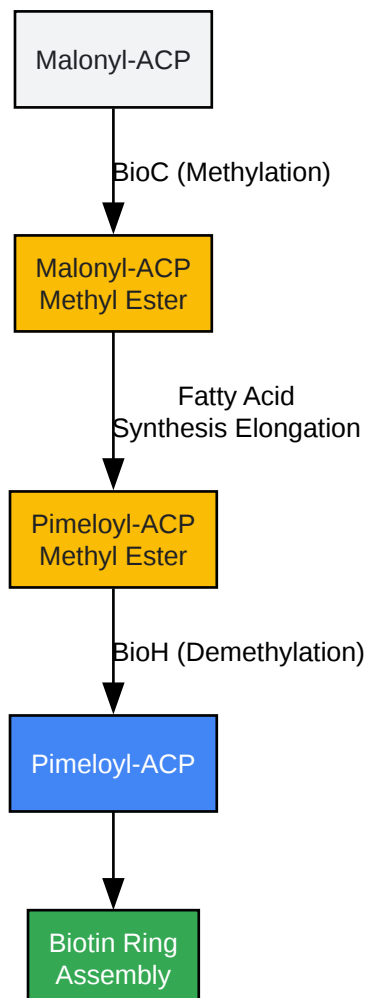
Bioconjugation and Drug Delivery

While biotin itself is widely used for targeted drug delivery through conjugation to various payloads, **biotin methyl ester** is often used as a protected intermediate during the synthesis of more complex biotinylated molecules. Its enhanced solubility in organic solvents facilitates its use in synthetic organic chemistry.

Bacterial Biotin Biosynthesis Pathway

In many bacteria, the synthesis of biotin involves a modified fatty acid synthesis pathway where pimeloyl-ACP methyl ester is a key intermediate. This pathway highlights the natural occurrence of a methyl-esterified biotin precursor.

Bacterial Biotin Synthesis Pathway Intermediate



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Role of Methyl Ester in Biotin Biosynthesis

Conclusion

Biotin methyl ester is a versatile and indispensable compound for researchers in biochemistry and drug development. Its distinct properties, particularly its inability to bind effectively to the SMVT, make it an excellent tool for elucidating the mechanisms of biotin transport. Furthermore, its role as a synthetic intermediate underscores its importance in the development of novel biotinylated probes and therapeutics. This guide provides a foundational

understanding of **biotin methyl ester**, equipping researchers with the necessary information for its effective use in the laboratory.

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